

Application Notes: Using Leinamycin as a Tool for Studying DNA Repair Pathways

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Compound of Interest		
Compound Name:	Leinamycin	
Cat. No.:	B1244377	Get Quote

Introduction

Leinamycin is a potent antitumor antibiotic produced by Streptomyces sp.[1] It possesses a unique molecular structure, featuring an 18-membered lactam macrocycle and a spiro-fused 1,2-dithiolan-3-one 1-oxide moiety, which is critical for its biological activity.[1][2] **Leinamycin** exhibits significant cytotoxicity against a range of human cancer cell lines, including those resistant to conventional chemotherapeutic agents, with IC50 values in the low nanomolar range.[2][3] Its primary mechanism of action involves inducing complex DNA damage, making it a valuable tool for researchers, scientists, and drug development professionals investigating DNA Damage Response (DDR) and repair pathways.

Mechanism of Action

Leinamycin functions as a thiol-dependent DNA damaging agent.[1][4][5] Intracellular thiols, such as glutathione (GSH), activate **Leinamycin**, converting it into a highly reactive episulfonium ion.[1][4][6] This intermediate then alkylates the N7 position of guanine residues in the DNA duplex.[1][4][7]

A key feature of **Leinamycin**-induced damage is the instability of the resulting guanine adduct. This adduct undergoes rapid depurination, with a half-life of approximately 3 hours, leading to the formation of cytotoxic apurinic/apyrimidinic (AP) sites.[1][7] These AP sites are subsequently converted into DNA single-strand breaks (SSBs) and, to a lesser extent, double-strand breaks (DSBs).[3][7] In addition to direct DNA alkylation, the activation of **Leinamycin** generates reactive oxygen species (ROS), which contribute to oxidative DNA damage and

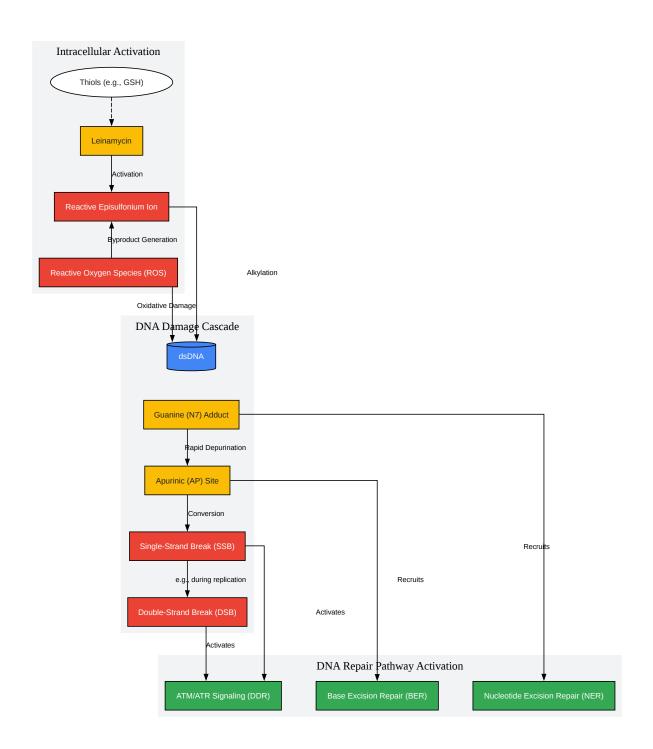


Methodological & Application

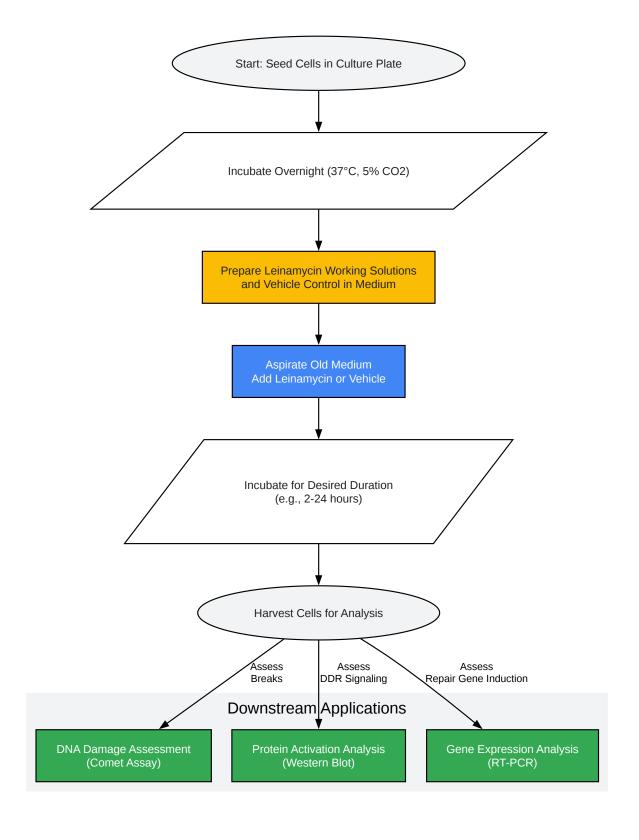
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overall cytotoxicity.[1][3][4] This dual mechanism of DNA alkylation and ROS generation results in a complex spectrum of DNA lesions, activating multiple repair pathways.[3][4]













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References

- 1. hilarispublisher.com [hilarispublisher.com]
- 2. Leinamycin E1 acting as an anticancer prodrug activated by reactive oxygen species -PMC [pmc.ncbi.nlm.nih.gov]
- 3. Characterization of DNA damage induced by a natural product antitumor antibiotic leinamycin in human cancer cells PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. pubs.acs.org [pubs.acs.org]
- 5. DNA strand scission by the novel antitumor antibiotic leinamycin PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. Characterization of DNA Damage Induced by a Natural Product Antitumor Antibiotic Leinamycin in Human Cancer Cells PMC [pmc.ncbi.nlm.nih.gov]
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